

Technical Guide: Safe Handling of 3-(Trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzaldehyde

Cat. No.: B1330798

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and properties of **3-(Trifluoromethoxy)benzaldehyde** (CAS No. 52771-21-8), a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Adherence to the following guidelines is critical to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

3-(Trifluoromethoxy)benzaldehyde is a colorless to light orange liquid.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	52771-21-8	[2][3]
Molecular Formula	C ₈ H ₅ F ₃ O ₂	[1][2][3]
Molecular Weight	190.12 g/mol	[1][2][3]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	83-86 °C at 24 mmHg	[2]
Density	1.33 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.454	[2]
Flash Point	73 °C (163.4 °F) - closed cup	[2]
Form	Liquid	[2]

Hazard Identification and Safety Data

3-(Trifluoromethoxy)benzaldehyde is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2][3] It is also a combustible liquid.[2]

Hazard Classification	Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][3]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[2][3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2][3]
Signal Word	Warning	[2]	

Toxicological Data: As of the latest review, specific quantitative acute toxicity data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **3-(Trifluoromethoxy)benzaldehyde** is not available in the public domain. The toxicological properties have not been fully investigated. Therefore, it should be handled with the care due to a potentially toxic substance.

Experimental Protocols: Safe Handling and Use

The following is a generalized protocol for the safe handling of **3-(Trifluoromethoxy)benzaldehyde** in a research laboratory. This should be adapted to specific experimental conditions and institutional safety guidelines.

3.1. Engineering Controls

- Work with this chemical should be conducted in a well-ventilated area.[\[4\]](#)[\[5\]](#)
- A certified chemical fume hood is required for all operations that may generate vapors or aerosols.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

3.2. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or perforation before use.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Ensure that skin is not exposed.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a respirator with an appropriate filter for organic vapors should be used.[\[2\]](#)

3.3. Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[\[5\]](#)

- Do not eat, drink, or smoke in the laboratory.[5]
- Keep the container tightly closed when not in use.[4][5]
- Avoid contact with incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.
- Ground and bond containers when transferring material to prevent static discharge.

3.4. Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][5]
A recommended storage temperature is between 2-8 °C.[1]
- Store in the original, tightly sealed container.[5]
- Store away from incompatible materials.[5]

3.5. Spill and Emergency Procedures

- Minor Spills:
 - Absorb the spill with an inert material (e.g., sand, vermiculite).
 - Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with an appropriate solvent, followed by soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert the appropriate emergency response team.
 - Ensure the area is well-ventilated before re-entry.
- First Aid:

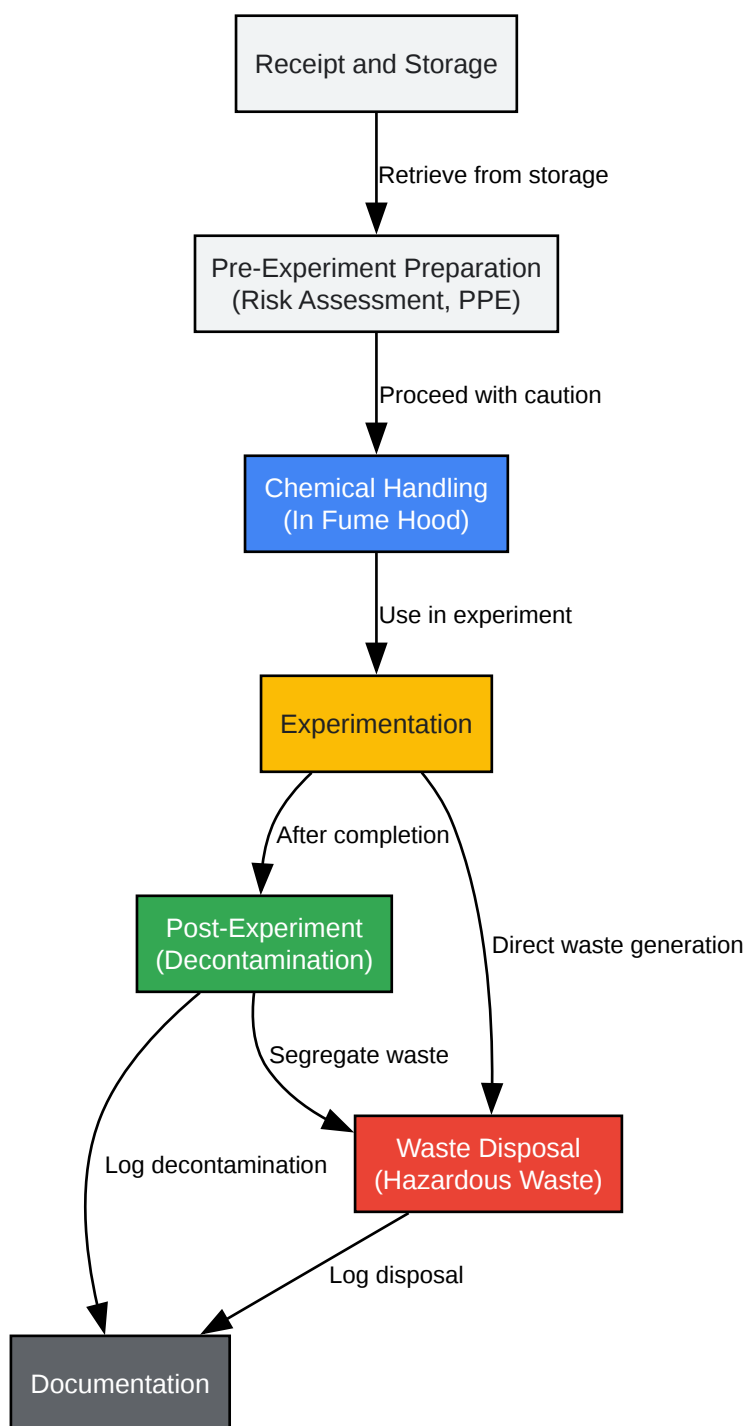
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.^[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

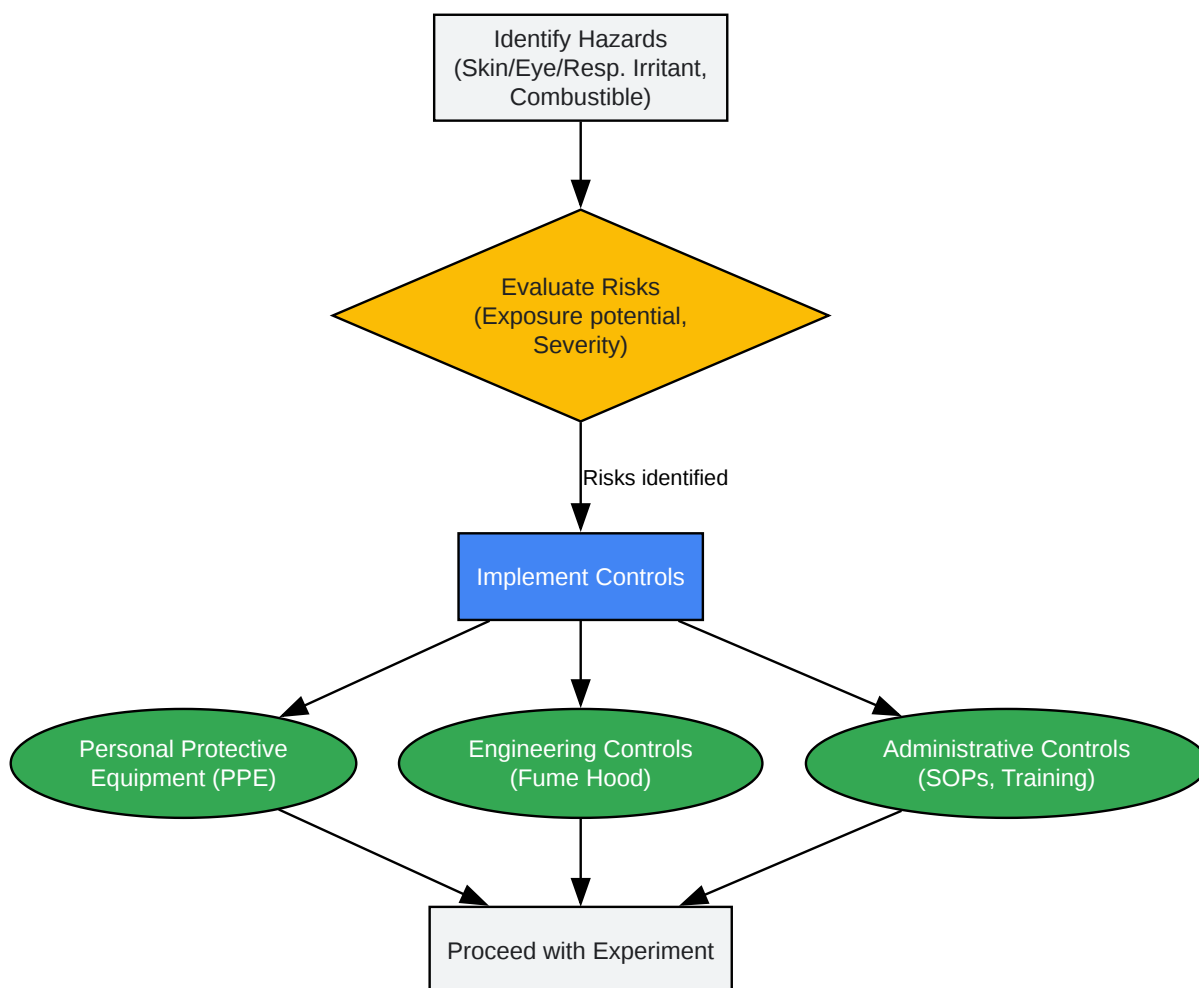
3.6. Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations. This material should be treated as hazardous waste.

Visualized Workflows and Relationships

To further clarify the safe handling procedures, the following diagrams illustrate the standard workflow and the logical relationships in the risk assessment process.





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